

Introduction: A Versatile Scaffold for Medicinal Chemistry

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Compound of Interest

Compound Name: *Methyl 3-amino-5-methoxybenzoate*

CAS No.: 217314-47-1

Cat. No.: B1354378

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Methyl 3-amino-5-methoxybenzoate is a substituted aromatic compound that serves as a high-value building block in organic synthesis and medicinal chemistry.[1][2] Its structure, featuring an aniline, a methyl ester, and a methoxy group, presents three distinct points for chemical modification. This trifunctional nature makes it an attractive starting material for constructing complex molecular architectures, particularly in the development of novel pharmaceutical agents.[3] While direct, extensive literature on this specific molecule is nascent, its utility can be inferred from the well-established roles of its structural analogues, such as benzocaine and other aminobenzoate derivatives, in drug discovery.[4][5][6] This guide provides a comprehensive overview of its chemical properties, robust synthetic protocols, analytical characterization, and potential applications for researchers in drug development.

Physicochemical and Computational Properties

A thorough understanding of a molecule's physical and computational properties is fundamental to its application in experimental workflows, from reaction setup to purification and formulation. The key properties of **Methyl 3-amino-5-methoxybenzoate** are summarized below.

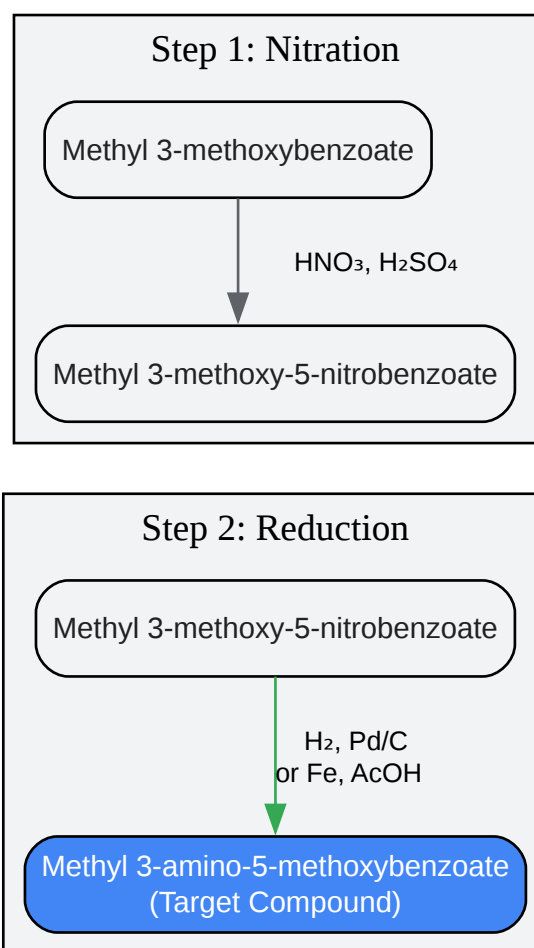
Property	Value	Source
CAS Number	217314-47-1	[1][7][8]
Molecular Formula	C ₉ H ₁₁ NO ₃	[1][9]
Molecular Weight	181.19 g/mol	[1][9]
Boiling Point (Predicted)	335.2 ± 22.0 °C	[3]
Topological Polar Surface Area (TPSA)	61.55 Å ²	[1]
LogP (Predicted)	1.064	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	4	[1]
Rotatable Bonds	2	[1]
SMILES	<chem>COC1=CC(=CC(=C1)N)C(=O)OC</chem>	[1][9]

Synthesis Strategies: From Precursor to Product

Two primary, reliable synthetic pathways can be employed to produce **Methyl 3-amino-5-methoxybenzoate**. The choice between them often depends on the availability and cost of the starting materials. Both methods are rooted in fundamental, high-yielding organic transformations.

Strategy 1: Catalytic Reduction of a Nitro Precursor

This is arguably the most common and efficient method for introducing an aromatic amine group. The workflow involves the synthesis of the nitro-substituted precursor, Methyl 3-methoxy-5-nitrobenzoate, followed by its reduction.



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Caption: Synthetic Workflow via Nitro-Group Reduction.

Expert Insights & Causality: The synthesis begins with the nitration of Methyl 3-methoxybenzoate. The methoxy ($-\text{OCH}_3$) and methyl ester ($-\text{COOCH}_3$) groups are directing groups in electrophilic aromatic substitution. The ester is a meta-directing deactivator, while the methoxy group is a strong ortho-, para-directing activator. The substitution pattern is governed by the powerful activating effect of the methoxy group, but steric hindrance at the ortho positions and the deactivating influence of the ester group favor nitration at the C5 position, which is para to the methoxy group and meta to the ester.^[10]

The subsequent reduction of the nitro group is a robust and high-yielding transformation. Catalytic hydrogenation using palladium on carbon (Pd/C) is exceptionally clean and efficient, often providing a quantitative yield with simple filtration being the only workup required.^[11] An

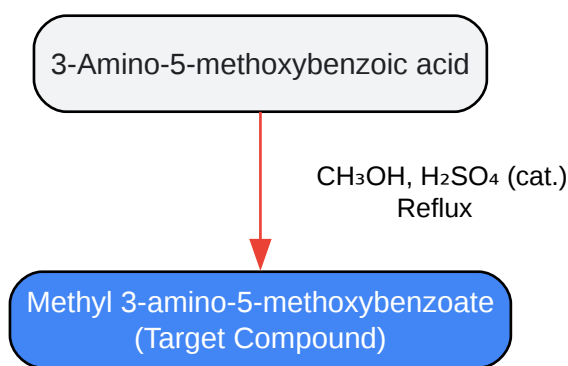
alternative, cost-effective method involves using a metal like iron powder in acetic acid, a classic approach for reducing aromatic nitro compounds that is well-suited for large-scale synthesis.^[12]

Step-by-Step Protocol (Reduction Step):

- In a round-bottom flask, dissolve Methyl 3-methoxy-5-nitrobenzoate (1 equivalent) in methanol or ethyl acetate.
- Carefully add 5-10% Palladium on carbon (Pd/C) catalyst (approx. 0.5-2 mol%).
- Seal the flask and purge the system with hydrogen gas (H₂), maintaining a hydrogen atmosphere via a balloon or a hydrogenation apparatus.
- Stir the reaction vigorously at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully vent the hydrogen and purge the system with an inert gas (e.g., Nitrogen or Argon).
- Filter the reaction mixture through a pad of Celite® to remove the Pd/C catalyst. Wash the pad with the reaction solvent.
- Concentrate the filtrate under reduced pressure to yield the crude product, which can be further purified by recrystallization if necessary.

Strategy 2: Fischer Esterification of the Corresponding Carboxylic Acid

This strategy involves the direct esterification of 3-Amino-5-methoxybenzoic acid, which is commercially available. This is a straightforward and reliable method, particularly for smaller-scale lab synthesis.



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Caption: Synthetic Workflow via Fischer Esterification.

Expert Insights & Causality: Fischer esterification is an acid-catalyzed equilibrium reaction. An excess of the alcohol (methanol, in this case) is used to drive the equilibrium towards the product side, maximizing the yield. A strong acid catalyst, typically sulfuric acid (H₂SO₄), is required to protonate the carbonyl oxygen of the carboxylic acid, thereby making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol. The reaction is typically performed under reflux to increase the reaction rate.

Step-by-Step Protocol (Esterification):

- Suspend 3-Amino-5-methoxybenzoic acid (1 equivalent) in a large excess of methanol in a round-bottom flask.
- Cool the mixture in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents).
- Equip the flask with a reflux condenser and heat the mixture to reflux.
- Maintain reflux for several hours, monitoring the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture to room temperature and remove the excess methanol under reduced pressure.
- Neutralize the residue by carefully adding a saturated solution of sodium bicarbonate (NaHCO₃) until effervescence ceases.

- Extract the aqueous layer with an organic solvent such as ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the product.

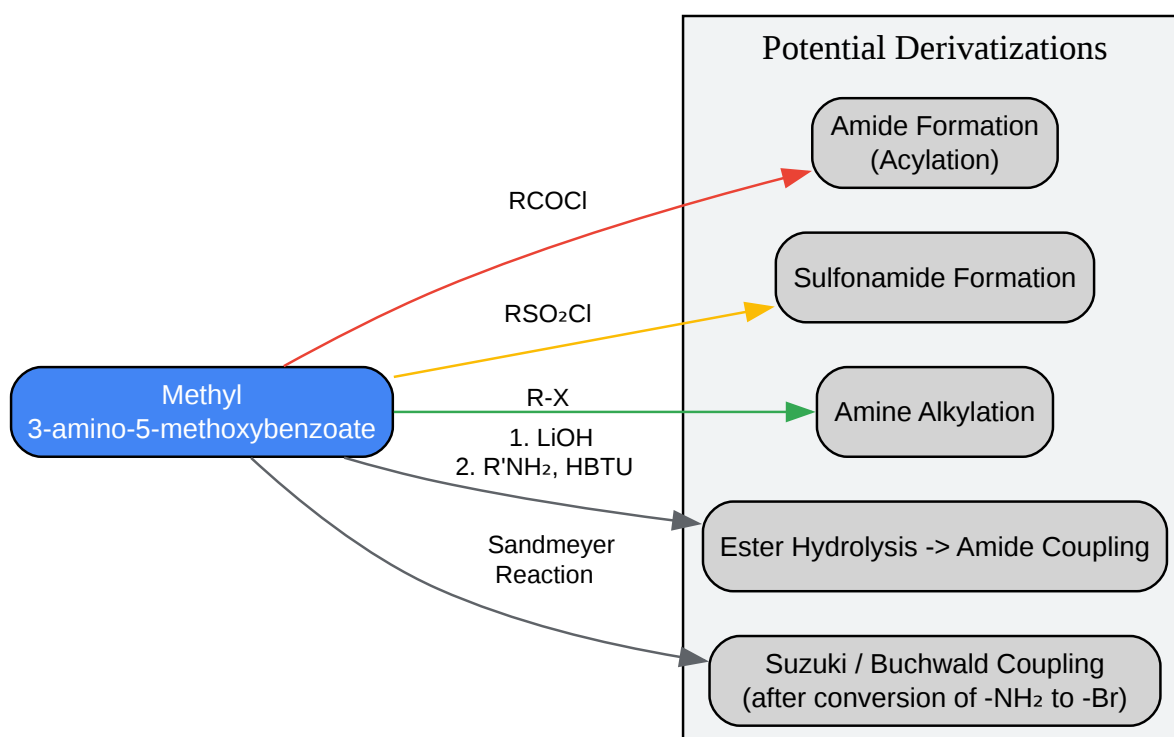
Analytical Characterization: A Predictive Guide

Confirmation of the product's identity and purity is critical. While specific experimental spectra are not publicly available, the expected data can be accurately predicted based on the molecular structure and analysis of similar compounds.^{[13][14]}

Technique	Expected Observations
^1H NMR	- Aromatic Protons: Three signals in the aromatic region (~6.0-7.5 ppm), likely appearing as complex multiplets or singlets depending on the coupling constants. - Amine Protons (NH_2): A broad singlet (~3.5-5.0 ppm), which is D_2O exchangeable. - Methoxy Protons ($-\text{OCH}_3$): A sharp singlet at ~3.8 ppm integrating to 3H. - Methyl Ester Protons ($-\text{COOCH}_3$): A sharp singlet at ~3.9 ppm integrating to 3H.
^{13}C NMR	- Carbonyl Carbon ($\text{C}=\text{O}$): A signal in the downfield region (~167 ppm). - Aromatic Carbons: Six distinct signals in the aromatic region (~100-160 ppm). - Methoxy Carbon ($-\text{OCH}_3$): A signal around 55-56 ppm. - Methyl Ester Carbon ($-\text{COOCH}_3$): A signal around 52-53 ppm.
Mass Spec (ESI+)	Expected $[\text{M}+\text{H}]^+$ ion at $m/z = 182.08$.
IR Spectroscopy	- N-H Stretch: Two characteristic peaks for the primary amine at ~3350-3450 cm^{-1} . - C-H Stretch (Aromatic/Aliphatic): ~2850-3100 cm^{-1} . - C=O Stretch (Ester): A strong, sharp peak at ~1700-1720 cm^{-1} . - C-O Stretch: Strong peaks at ~1200-1300 cm^{-1} .

Applications in Research and Drug Development

Methyl 3-amino-5-methoxybenzoate is a quintessential building block for creating libraries of compounds for high-throughput screening. Its functional groups are amenable to a wide array of chemical transformations, making it a versatile starting point for synthesizing more complex molecules with potential biological activity.[15][16]



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Caption: Potential pathways for molecular diversification.

- **Scaffold for Bioactive Molecules:** The aminobenzoate core is present in numerous local anesthetics (e.g., benzocaine) and other pharmacologically active agents.[5][6][17] This compound provides a meta-substituted pattern that can be used to explore structure-activity relationships (SAR) that differ from the more common ortho- and para-substituted analogues.
- **Combinatorial Chemistry:** The amino group can be readily acylated, sulfonated, or alkylated to introduce a wide range of substituents.[18] Simultaneously, the ester functionality can be hydrolyzed to the corresponding carboxylic acid, which can then be coupled with various

amines to form amides, dramatically expanding the chemical space accessible from this single intermediate.

- Intermediate for Target-Oriented Synthesis: In multi-step syntheses of complex target molecules, such as kinase inhibitors or receptor antagonists, this compound can serve as a key fragment, providing a pre-functionalized aromatic ring.[\[12\]](#)[\[19\]](#)

Safety, Storage, and Handling

Proper handling and storage are essential to maintain the integrity of the compound.

- Storage: Store at 2-8°C, protected from light.[\[1\]](#)[\[3\]](#)
- Handling: Use standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.
- Stability: The compound is generally stable under recommended storage conditions. The hydrochloride salt form may also be available, which offers increased stability for the amino group.[\[18\]](#)

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